

Application Note & Protocol: Sol-Gel Synthesis of Functional Materials Using Triisopropoxy(vinyl)silane

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Compound of Interest

Compound Name: *Triisopropoxy(vinyl)silane*

CAS No.: 18023-33-1

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Introduction: The Versatility of Vinyl-Functionalized Silanes

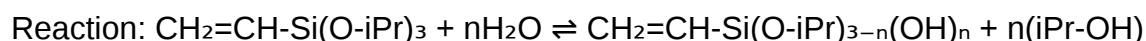
In the realm of advanced materials, the ability to tailor surface properties and create inorganic-organic hybrid structures is paramount. **Triisopropoxy(vinyl)silane** (TIVS) emerges as a critical precursor in this endeavor, offering a unique combination of an inorganic, network-forming silane core with a reactive organic vinyl group. The sol-gel process provides an elegant and highly controllable method for transforming this molecular precursor into a diverse range of materials, from nanoparticles to functional coatings.[1] The vinyl moiety serves as a reactive handle for subsequent polymerization or grafting reactions, enabling the covalent linkage of the inorganic silica network to organic polymers. This capability is instrumental in developing high-performance composites, novel stationary phases for chromatography, and specialized coatings with tailored surface energies.[2][3][4] This guide provides an in-depth exploration of the sol-gel synthesis using TIVS, detailing the underlying chemical principles, offering field-proven protocols, and discussing the critical parameters that govern the final material properties.

Core Principles: The Sol-Gel Chemistry of Triisopropoxy(vinyl)silane

The sol-gel process, at its core, is a wet-chemical technique that involves the conversion of molecular precursors into a colloidal suspension (sol) and subsequently into a continuous, solid network (gel).^[1] For **Triisopropoxy(vinyl)silane**, this transformation is governed by two fundamental, sequential reactions: hydrolysis and condensation.^[5]

Hydrolysis: Activation of the Precursor

The initial and rate-determining step is the hydrolysis of the isopropoxy groups ($-\text{O-iPr}$) attached to the silicon atom. In the presence of water and a catalyst (acid or base), the Si-O-C bond is cleaved, replacing the isopropoxy group with a hydroxyl group ($-\text{OH}$), forming a reactive silanol. This reaction proceeds stepwise, yielding a mixture of partially and fully hydrolyzed species.



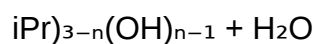
The choice of catalyst profoundly influences the hydrolysis rate and subsequent condensation pathway.^[6]

- **Acid Catalysis:** Under acidic conditions, the isopropoxy group is protonated, making it a better leaving group and facilitating nucleophilic attack by water. This typically leads to a more linear, less branched polymer network.^{[6][7]}
- **Base Catalysis:** In a basic medium, the hydroxide ion directly attacks the silicon atom, leading to the formation of silanolate anions. This generally results in a more rapid and highly branched, particulate (colloidal) gel structure.^{[6][7]}

Condensation: Building the Siloxane Network

Following hydrolysis, the reactive silanol groups undergo condensation to form stable siloxane bridges (Si-O-Si), which constitute the backbone of the inorganic network.^[5] This polymerization step can proceed via two pathways:

- **Water-producing condensation:** Two silanol groups react to form a siloxane bond and a water molecule. Reaction: $2 [\text{CH}_2=\text{CH-Si}(\text{O-iPr})_{3-n}(\text{OH})_n] \rightarrow (\text{OH})_{n-1} (\text{O-iPr})_{3-n}\text{Si-O-Si(O-}$



- Alcohol-producing condensation: A silanol group reacts with a remaining isopropoxy group, releasing an isopropanol molecule. Reaction: $\text{CH}_2=\text{CH}-\text{Si}(\text{O-iPr})_{3-n}(\text{OH})_n + \text{CH}_2=\text{CH}-\text{Si}(\text{O-iPr})_{3-n}(\text{OH})_{n-1} \rightarrow (\text{OH})_{n-1} (\text{O-iPr})_{3-n}\text{Si-O-Si}(\text{O-iPr})_{3-n}(\text{OH})_{n-1} + \text{iPr-OH}$

The non-hydrolyzable vinyl group (Si-CH=CH_2) remains intact throughout this process, becoming an integral part of the final silica network.[8]

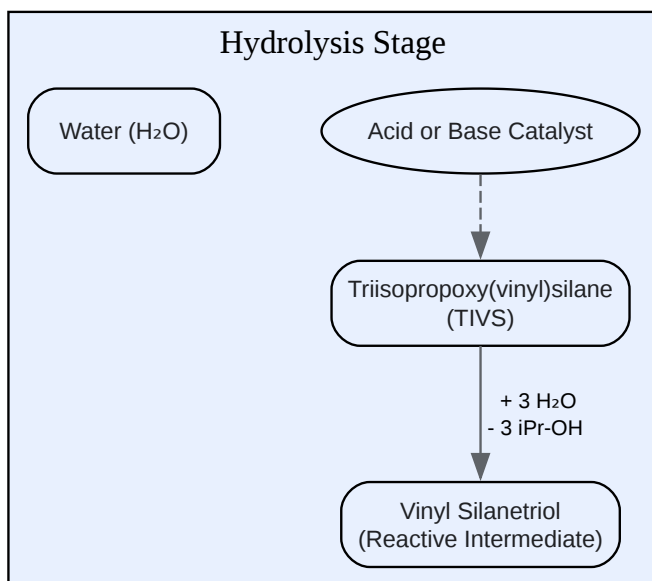
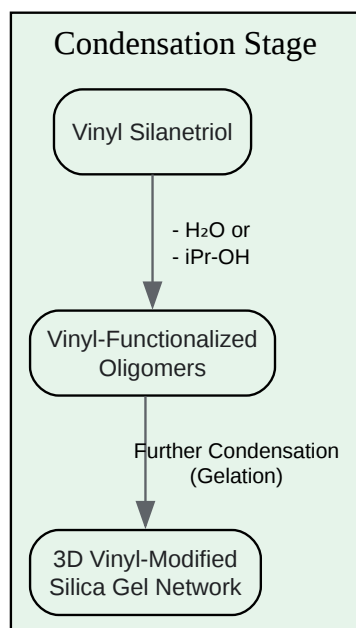


Fig. 1: Sol-Gel Pathway for TIVS



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Caption: Fig. 1: Sol-Gel Pathway for TIVS.

Safety and Handling of Triisopropoxy(vinyl)silane

Triisopropoxy(vinyl)silane is a flammable liquid and vapor.[9][10][11] It is crucial to handle this precursor in a well-ventilated area, preferably within a fume hood, away from heat, sparks, and open flames.[9] Personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, must be worn at all times.[10] TIVS is also moisture-sensitive; therefore, it should be stored under an inert atmosphere (e.g., nitrogen or argon) in a tightly sealed container in a cool, dry place.[11] In case of skin contact, immediately wash the affected area with soap and plenty of water.[10] For eye contact, rinse cautiously with water for several minutes.[9]

Key Properties of **Triisopropoxy(vinyl)silane**:

Property	Value
Chemical Formula	C₁₁H₂₄O₃Si [9]
Molecular Weight	232.39 g/mol [10]
Appearance	Colorless to almost colorless clear liquid[11]
Boiling Point	78 °C @ 2.7 kPa[9]
Flash Point	45 °C[9][11]

| Density | 0.87 g/cm³[11] |

Experimental Protocols

The following protocols are provided as a starting point for the synthesis of vinyl-modified silica materials. Researchers should optimize these procedures based on their specific application and desired material characteristics.

Protocol 1: Synthesis of Vinyl-Functionalized Silica Nanoparticles (Stöber-based Method)

This protocol adapts the Stöber method to synthesize monodisperse vinyl-functionalized silica spheres. The particle size can be tuned by adjusting the concentration of reactants.[12]

Materials:

- **Triisopropoxy(vinyl)silane (TIVS)**
- Absolute Ethanol (EtOH)
- Deionized Water (DI H₂O)
- Ammonium Hydroxide solution (NH₄OH, 28-30%)

Procedure:

- In a 250 mL round-bottom flask, prepare the reaction solvent by mixing 100 mL of absolute ethanol and 10 mL of DI water.
- Add 5 mL of ammonium hydroxide solution to the flask and stir vigorously with a magnetic stir bar for 15 minutes at room temperature to ensure a homogeneous solution.
- In a separate vial, dissolve 5 mL of TIVS in 20 mL of absolute ethanol.
- Add the TIVS solution dropwise to the stirring ethanol/water/ammonia mixture over 10 minutes.
- A white, milky suspension will form, indicating the nucleation and growth of silica particles.
- Allow the reaction to proceed for 6 hours at room temperature with continuous stirring.
- Collect the particles by centrifugation (e.g., 8000 rpm for 15 minutes).
- Wash the collected particles three times with absolute ethanol to remove unreacted precursors and ammonia.
- Dry the final product in a vacuum oven at 60 °C overnight.

Causality Behind Experimental Choices:

- **Ethanol as Solvent:** Acts as a co-solvent for both the nonpolar silane precursor and the polar water, ensuring a homogeneous reaction medium.

- Ammonium Hydroxide as Catalyst: The basic conditions promote rapid hydrolysis and condensation, leading to the formation of spherical nanoparticles.[\[13\]](#) Increasing the ammonia concentration generally leads to smaller particle sizes.[\[12\]](#)
- Vigorous Stirring: Ensures uniform mixing of reactants, leading to a narrower particle size distribution.

Protocol 2: Preparation of a Vinyl-Modified Silica Sol for Coating Applications

This protocol details the preparation of a stable sol that can be applied to various substrates via dip-coating, spin-coating, or spray-coating.

Materials:

- **Triisopropoxy(vinyl)silane (TIVS)**
- Tetraethyl Orthosilicate (TEOS) - Optional, as a cross-linker
- Isopropanol (iPr-OH)
- Deionized Water (DI H₂O)
- Acetic Acid (CH₃COOH) or Hydrochloric Acid (HCl, 0.1 M)

Procedure:

- In a clean, dry glass bottle, combine 10 mL of TIVS and 50 mL of isopropanol. If using TEOS to increase cross-linking density, it can be added at this stage (e.g., at a 1:1 molar ratio with TIVS).[\[14\]](#)
- In a separate beaker, prepare the hydrolysis solution by mixing 5 mL of DI water with 0.5 mL of acetic acid.
- While stirring the silane/alcohol solution, add the acidic water solution dropwise. The molar ratio of water to the total silane precursors is a critical parameter influencing the gel structure.[\[14\]](#)

- Seal the bottle and continue stirring at room temperature for 24 hours. This "aging" or "pre-hydrolysis" step allows for the controlled formation of silanols and small oligomers.
- The resulting sol should be clear and slightly viscous. It is now ready for deposition onto a substrate.
- After deposition (e.g., dip-coating), the coated substrate should be cured. A typical curing cycle is air-drying for 30 minutes followed by thermal treatment in an oven (e.g., 100-120 °C for 1 hour).

Causality Behind Experimental Choices:

- **Acid Catalyst:** Acetic acid provides milder conditions than strong mineral acids, allowing for a slower, more controlled hydrolysis and condensation, which is preferable for forming uniform films.^[14]
- **Isopropanol as Solvent:** Using the same alcohol as the leaving group from the precursor (isopropoxy) can help to shift the equilibrium of the hydrolysis reaction.
- **Controlled Water Addition:** The water-to-silane ratio is a key parameter. Sub-stoichiometric amounts of water will lead to incomplete hydrolysis and a more linear polymer structure, which can be beneficial for flexible coatings.
- **Curing Step:** The thermal treatment completes the condensation reactions, removes residual solvent and water, and densifies the silica network, leading to a stable, adherent coating.

Caption: Fig. 2: General Experimental Workflow.

Characterization of Vinyl-Modified Silica

Verifying the successful incorporation of vinyl groups and characterizing the morphology of the resulting material is essential.

Technique	Information Provided	Key Features to Observe
FTIR Spectroscopy	Confirms chemical structure and functional groups.	Appearance of a broad Si-O-Si stretching band ($\sim 1100\text{ cm}^{-1}$), Si-OH bands ($\sim 950\text{ cm}^{-1}$), and the persistence of C=C stretching ($\sim 1600\text{ cm}^{-1}$) and C-H vibrations from the vinyl group ($\sim 2900\text{--}3100\text{ cm}^{-1}$). [2] [15] [16]
SEM/TEM	Visualizes morphology, particle size, and shape.	For nanoparticles, allows for measurement of size distribution and observation of sphericity. [12] [15] For coatings, provides information on thickness and surface uniformity.
X-ray Photoelectron Spectroscopy (XPS)	Determines surface elemental composition and chemical states.	Provides quantitative data on the Si, O, and C content on the surface, confirming the presence of the organic vinyl moiety. [16]
Thermogravimetric Analysis (TGA)	Evaluates thermal stability and quantifies organic content.	The weight loss at higher temperatures can be correlated with the amount of vinyl functionalization.

Applications in Research and Development

The materials synthesized from **Triisopropoxy(vinyl)silane** are enabling advancements across multiple fields:

- **High-Performance Composites:** The vinyl groups on the silica surface can be polymerized with organic monomers (e.g., acrylates, styrenes) or cross-linked into a polymer matrix (e.g., silicone rubber).[\[4\]](#) This covalent linkage improves the compatibility between the inorganic

filler and the organic polymer, enhancing mechanical properties like tensile strength and hardness.[4]

- **Chromatography:** Vinyl-modified silica serves as a versatile stationary phase for High-Performance Liquid Chromatography (HPLC).[2][15] The vinyl groups provide a moderately hydrophobic surface suitable for reversed-phase separations and can also be a platform for further chemical modification.
- **Functional Coatings:** Sol-gel derived coatings can be used to impart hydrophobicity, corrosion resistance, or biocompatibility to surfaces. The vinyl groups can be used to anchor other functional molecules.
- **Drug Delivery and Biocatalysis:** The porous nature of silica gels, combined with the reactive vinyl surface, allows for the immobilization of enzymes or the controlled release of therapeutic agents.

Conclusion

The sol-gel synthesis using **Triisopropoxy(vinyl)silane** is a powerful and adaptable platform for creating advanced inorganic-organic hybrid materials. By carefully controlling the reaction parameters—namely the catalyst, water-to-silane ratio, solvent, and curing conditions—researchers can precisely tune the structural and functional properties of the resulting materials. From reinforcing polymer composites to designing sophisticated chromatographic media, the principles and protocols outlined in this guide provide a solid foundation for innovation in materials science, chemistry, and drug development.

References

- TCI Chemicals. (n.d.). SAFETY DATA SHEET: **Triisopropoxy(vinyl)silane**.
- Angene Chemical. (2021, May 1). Safety Data Sheet: **Triisopropoxy(vinyl)silane**.
- Alzena, A., Rusli, H., Alni, A., & Amran, M. B. (2025). Synthesis of Vinyl Modified Silica as a High-Performance Liquid Chromatography Stationary Phase. *Jurnal Kartika Kimia*, 8(1), 41-51.
- ResearchGate. (2025). Synthesis of Vinyl Modified Silica as a High-Performance Liquid Chromatography Stationary Phase.
- Scientific.Net. (n.d.). Preparation and Characterization of Highly Monodisperse Vinyl Functionalized Silica Spheres by Sol-Gel Method.
- Starshinechemical. (n.d.). **Triisopropoxy(vinyl)silane**.

- National Institutes of Health. (2023, February 28). Effects of Vinyl Functionalized Silica Particles on Thermal and Mechanical Properties of Liquid Silicone Rubber Nanocomposites.
- Sigma-Aldrich. (n.d.). **Triisopropoxy(vinyl)silane** | 18023-33-1.
- MDPI. (n.d.). The Facile Synthesis and Application of Mesoporous Silica Nanoparticles with a Vinyl Functional Group for Plastic Recycling.
- Chemsrvc. (2025, August 22). **Triisopropoxy(vinyl)silane** | CAS#:18023-33-1.
- National Institutes of Health. (n.d.). Sol–Gel-Derived Vinyltrimethoxysilane (VTMS)/Tetraethoxysilane (TEOS) Hybrid Coatings on Titanium Materials for Use in Medical Applications.
- MDPI. (n.d.). Preparation and Characterization of Novel PVC/Silica–Lignin Composites.
- ResearchGate. (2024, February 9). The Facile Synthesis and Application of Mesoporous Silica Nanoparticles with a Vinyl Functional Group for Plastic Recycling.
- ScienceDirect. (2024, August 5). Silica aerogels modified with vinyl, epoxide, methacrylate moieties for the removal of ciprofloxacin by adsorption from.
- SiliCycle. (2021, July 20). The Role of Functionalized Silica in Chromatography and Organic Synthesis.
- MDPI. (2023, February 28). Effects of Vinyl Functionalized Silica Particles on Thermal and Mechanical Properties of Liquid Silicone Rubber Nanocomposites.
- RCSI Repository. (2021, April 22). An investigation into the role of the acid catalyst on the structure and anticorrosion properties of hybrid sol-gel coatings.
- MDPI. (n.d.). Polysiloxane Hybrids via Sol-Gel Process: Effect of Temperature on Network Formation.
- MDPI. (n.d.). Advances in the Modification of Silane-Based Sol-Gel Coating to Improve the Corrosion Resistance of Magnesium Alloys.
- MDPI. (n.d.). Hybrid Sol–Gel Superhydrophobic Coatings Based on Alkyl Silane-Modified Nanosilica.
- Sigma-Aldrich. (n.d.). Deposition Grade Silanes for Sol-Gel Processes.
- ResearchGate. (2025, August 7). Influence of sol–gel conditions on the final structure of silica-based precursors.
- Wikipedia. (n.d.). Sol–gel process.
- Gelest, Inc. (n.d.). How does a Silane Coupling Agent Work? Hydrolysis Considerations.
- Brinker, C. J. (1988). Hydrolysis and condensation of silicates: Effects on structure. *Journal of Non-Crystalline Solids*, 100(1-3), 31-50.
- National Institutes of Health. (2022, September 10). Synthesis of vinyl-based silica nanoparticles by sol–gel method and their influences on network microstructure and dynamic mechanical properties of nitrile rubber nanocomposites.
- RSC Publishing. (n.d.). A statistical design approach to the sol–gel synthesis of (amino)organosilane hybrid nanoparticles.

- Benchchem. (n.d.). An In-depth Technical Guide to the Hydrolysis and Condensation Mechanism of Trimethoxy(propyl)silane.
- Google Patents. (n.d.). WO2004000851A2 - Hydrolysis of silanes and surface treatment with the hydrolysis product.
- National Institutes of Health. (n.d.). Kinetics of Alkoxysilanes and Organoalkoxysilanes Polymerization: A Review.
- ChemRxiv. (n.d.). Sol gel technique to prepare composite material of glass-dye-polymers.

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Sources

- 1. Sol–gel process - Wikipedia [en.wikipedia.org]
- 2. Synthesis of Vinyl Modified Silica as a High-Performance Liquid Chromatography Stationary Phase | Jurnal Kartika Kimia [jkk.unjani.ac.id]
- 3. mdpi.com [mdpi.com]
- 4. mdpi.com [mdpi.com]
- 5. pdf.benchchem.com [pdf.benchchem.com]
- 6. brinkerlab.unm.edu [brinkerlab.unm.edu]
- 7. Kinetics of Alkoxysilanes and Organoalkoxysilanes Polymerization: A Review - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Synthesis of vinyl-based silica nanoparticles by sol–gel method and their influences on network microstructure and dynamic mechanical properties of nitrile rubber nanocomposites - PMC [pmc.ncbi.nlm.nih.gov]
- 9. tcichemicals.com [tcichemicals.com]
- 10. angenechemical.com [angenechemical.com]
- 11. Triisopropoxy(vinyl)silane | Starshinechemical [starshinechemical.com]
- 12. Preparation and Characterization of Highly Monodisperse Vinyl Functionalized Silica Spheres by Sol-Gel Method | Scientific.Net [scientific.net]
- 13. mdpi.com [mdpi.com]

- 14. Sol–Gel-Derived Vinyltrimethoxysilane (VTMS)/Tetraethoxysilane (TEOS) Hybrid Coatings on Titanium Materials for Use in Medical Applications - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 15. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 16. Effects of Vinyl Functionalized Silica Particles on Thermal and Mechanical Properties of Liquid Silicone Rubber Nanocomposites - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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